

An In-depth Technical Guide to Arachidic Acid: Molecular Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *Eicosanoic Acid*

Cat. No.: *B114766*

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Introduction

Arachidic acid, systematically known as icosanoic acid, is a saturated very-long-chain fatty acid (VLCFA) with a 20-carbon backbone.^{[1][2]} Its name is derived from the Latin word *arachis*, meaning peanut, as it is a minor constituent of peanut oil (1.1–1.7%).^{[3][4]} While not as biologically ubiquitous in signaling cascades as its unsaturated counterpart, arachidonic acid, arachidic acid serves as a structural component in cellular membranes and a metabolic substrate. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, metabolic fate, and analytical methodologies relevant to researchers, scientists, and professionals in drug development.

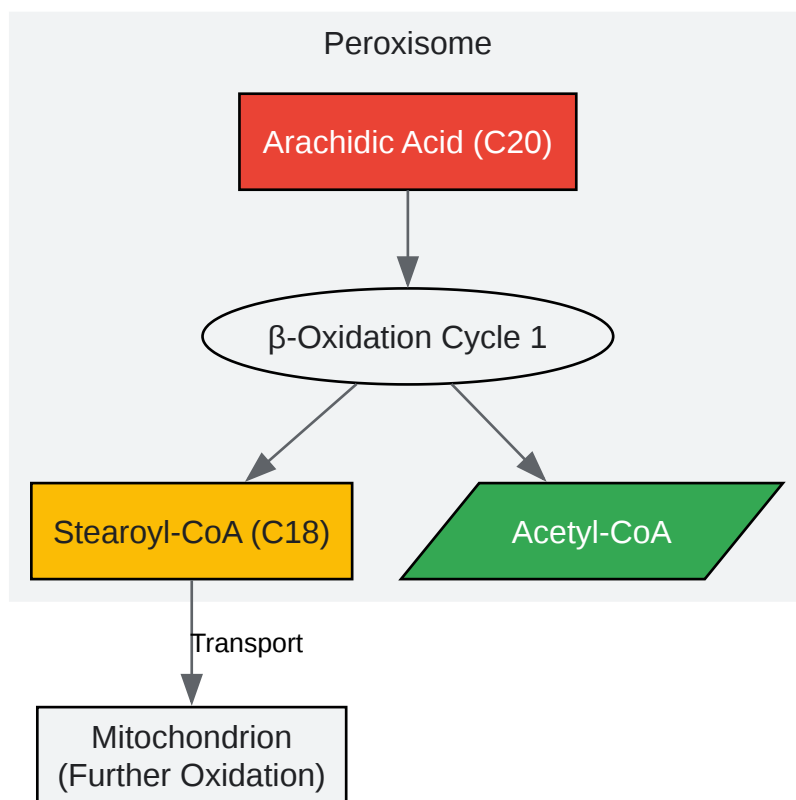
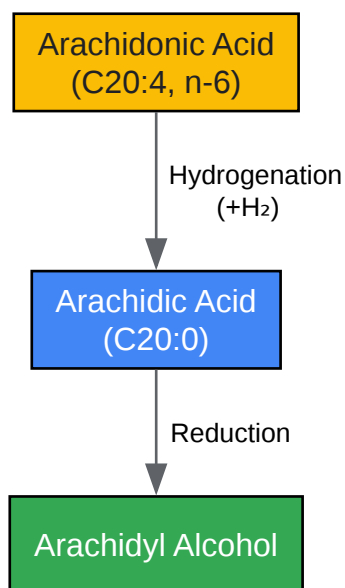
Molecular Structure and Chemical Formula

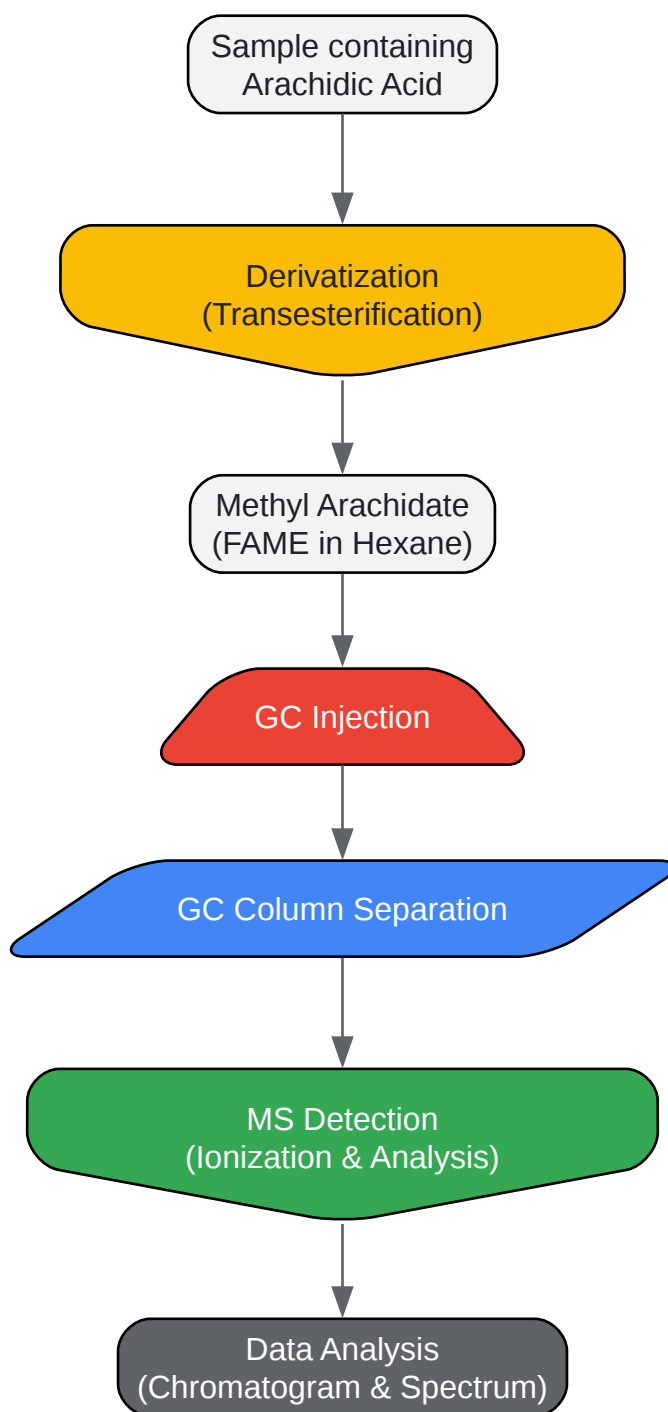
Arachidic acid is a straight-chain saturated fatty acid, meaning its 20-carbon aliphatic chain contains no double bonds.^{[1][2]} This lack of unsaturation results in a linear, flexible chain that can pack tightly, influencing the properties of lipid structures it is part of. The molecule is terminated by a carboxylic acid functional group (-COOH), which imparts its acidic character.^[1]

The chemical and structural formulas are summarized below:

- Molecular Formula: $C_{20}H_{40}O_2$ ^[1]
- Structural Formula: $CH_3(CH_2)_{18}COOH$ ^{[1][2]}

Below is a two-dimensional representation of the molecular structure of arachidic acid.





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